

AZD5718 Dose-Response Relationship in Preclinical Models: Application Notes and Protocols

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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Introduction

AZD5718 is a potent and reversible inhibitor of 5-lipoxygenase-activating protein (FLAP), a key protein in the biosynthesis of leukotrienes.[1] Leukotrienes are pro-inflammatory lipid mediators implicated in a variety of inflammatory diseases. By inhibiting FLAP, **AZD5718** effectively suppresses the production of leukotrienes, including Leukotriene B4 (LTB4), offering a promising therapeutic strategy for conditions such as coronary artery disease.[2][3] These application notes provide a summary of the preclinical dose-response relationship of **AZD5718** and detailed protocols for key in vivo pharmacodynamic assays.

Understanding the dose-response relationship of a drug candidate in preclinical models is crucial for predicting its therapeutic window and designing early-phase clinical trials. Preclinical studies with **AZD5718** have demonstrated a clear concentration-dependent inhibition of leukotriene production.[1] Notably, **AZD5718** shows species-specific activity, with potent inhibition observed in dogs, rabbits, and humans, but inactivity in rats and mice.[1]

Data Presentation: In Vivo Dose-Response of AZD5718 in Beagle Dogs

Oral administration of **AZD5718** to healthy beagle dogs resulted in a concentration-dependent inhibition of LTB4 production in whole blood. The following table summarizes the dose-response data from a preclinical study involving repeat oral administration for three consecutive days.

Oral Dose (mg/kg)	Maximum Inhibition of LTB4 Production	Time to Maximum Inhibition
0.02	>90%	2.5 - 9 hours
0.09	>90%	2.5 - 9 hours
0.2	>90%	2.5 - 9 hours

Data compiled from studies on repeated once-daily oral administration of **AZD5718** for 3 consecutive days in beagle dogs. The production of LTB4 returned toward baseline prior to the second dose, indicating a reversible inhibition of FLAP.[2]

Key Preclinical Findings

- In Vitro Potency: **AZD5718** inhibits LTB4 production in human whole blood in vitro with an IC50 of 0.039 $\mu\text{mol/L}$ and a maximum effect of over 95%.[1]
- Species Selectivity: The inhibitory activity of **AZD5718** on leukotriene production is observed in dog and rabbit blood with similar potency to humans. However, it is inactive in rat and mouse blood.[1]
- Canine Model: Single and repeat oral administration of **AZD5718** in healthy beagle dogs led to a concentration-dependent inhibition of LTB4 production in blood and a significant reduction in urinary leukotriene E4 (LTE4) levels.[1]
- Rabbit Model: Intravenous administration of **AZD5718** to rabbits resulted in a concentration-dependent decrease in LTB4 production and inhibition of LTC4 production in the blood.[1]

Experimental Protocols

Protocol 1: Ex Vivo Leukotriene B4 (LTB4) Production in Whole Blood

This protocol describes the ex vivo stimulation of whole blood to measure the inhibitory effect of **AZD5718** on LTB4 production.

Materials:

- Freshly collected whole blood (e.g., from beagle dogs) in heparinized tubes.
- Calcium Ionophore A23187 (e.g., from Sigma-Aldrich).
- Phosphate Buffered Saline (PBS).
- Methanol or other suitable solvent for protein precipitation.
- Internal standard (e.g., LTB4-d4).
- LTB4 ELISA kit or LC-MS/MS system.

Procedure:

- **Blood Collection:** Collect whole blood from the test subjects (e.g., beagle dogs) at various time points after the administration of **AZD5718** or a placebo.
- **Stimulation:** Aliquot the whole blood into microcentrifuge tubes. Stimulate the blood with a calcium ionophore, such as A23187 (final concentration typically 10-50 μM), to induce LTB4 production. Incubate at 37°C for a specified period (e.g., 30 minutes).
- **Termination of Reaction:** Stop the reaction by adding a cold solvent like methanol to precipitate proteins and placing the samples on ice.
- **Sample Processing:** Centrifuge the samples to pellet the precipitated proteins. Collect the supernatant for analysis.

- **LTB4 Quantification:** Analyze the LTB4 concentration in the supernatant using a validated method such as a competitive enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- **Data Analysis:** Calculate the percentage of inhibition of LTB4 production at each dose and time point relative to the vehicle-treated control group.

Protocol 2: Measurement of Urinary Leukotriene E4 (LTE4)

This protocol outlines the procedure for quantifying the levels of the stable leukotriene metabolite LTE4 in urine.

Materials:

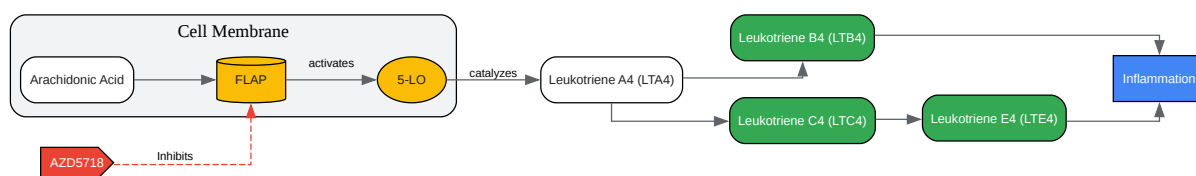
- Urine samples collected from preclinical models.
- Solid-phase extraction (SPE) cartridges (e.g., C18).
- Methanol, water, and other solvents for SPE.
- Internal standard (e.g., LTE4-d5).
- LTE4 ELISA kit or LC-MS/MS system.

Procedure:

- **Urine Collection:** Collect urine samples from the test subjects at predetermined intervals following the administration of **AZD5718** or a placebo. Store samples at -80°C until analysis.
- **Sample Preparation:** Thaw the urine samples. Add an internal standard to each sample.
- **Solid-Phase Extraction (SPE):** Condition the SPE cartridges according to the manufacturer's instructions. Load the urine samples onto the cartridges. Wash the cartridges to remove interfering substances. Elute the LTE4 using an appropriate solvent.
- **Sample Concentration:** Evaporate the eluate to dryness under a stream of nitrogen. Reconstitute the residue in the mobile phase used for the analytical method.

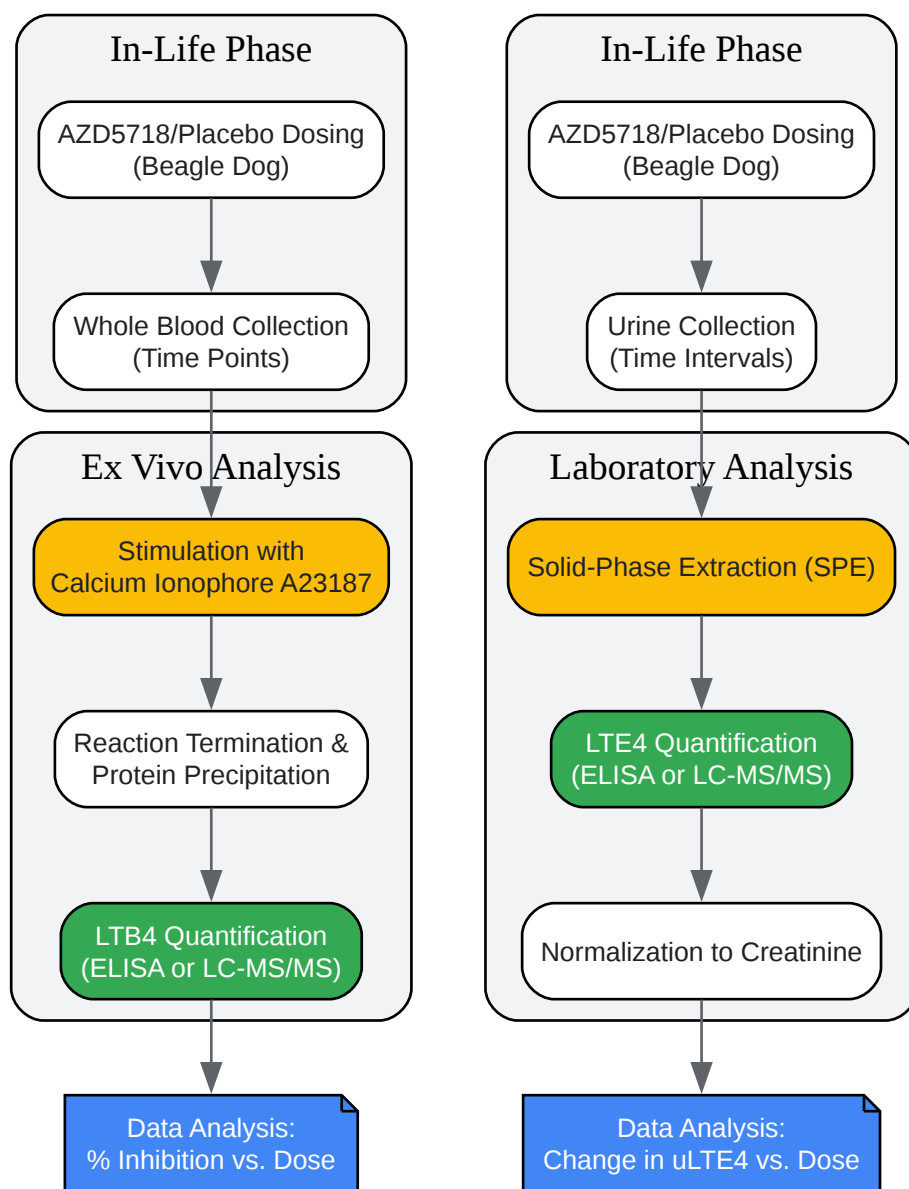
- **LTE4 Quantification:** Analyze the LTE4 concentration using a validated method such as ELISA or LC-MS/MS.
- **Data Normalization:** To account for variations in urine dilution, normalize the LTE4 concentration to the creatinine concentration in the same urine sample.
- **Data Analysis:** Determine the change in urinary LTE4 levels in the **AZD5718**-treated groups compared to the placebo group.

Visualizations



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Caption: Mechanism of action of **AZD5718** in the leukotriene biosynthesis pathway.



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